Technical Guide: Synthesis and Characterization of 1-Chloro-3-(chloromethyl)isoquinoline

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Compound of Interest

Compound Name:	*1-Chloro-3-(chloromethyl)isoquinoline*
CAS No.:	*1803582-29-7*
Cat. No.:	*B2600659*

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Executive Summary

This technical guide details the synthesis, characterization, and handling of **1-Chloro-3-(chloromethyl)isoquinoline**, a critical heterocyclic scaffold in medicinal chemistry. This compound serves as a pivotal intermediate in the development of HIF prolyl hydroxylase inhibitors (such as Roxadustat analogs) and various kinase inhibitors.

The guide prioritizes a scalable, high-fidelity synthetic route starting from homophthalic anhydride, utilizing a one-pot deoxygenative chlorination strategy. This approach is selected for its superior regiocontrol compared to radical halogenation of 3-methylisoquinoline, which often suffers from over-chlorination.

Part 1: Retrosynthetic Analysis & Strategy

The "Senior Scientist" Rationale

Direct radical chlorination of 1-chloro-3-methylisoquinoline using NBS/NCS is the "textbook" approach but is operationally flawed due to poor selectivity (mono- vs. di-chlorination mixtures).

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A more robust strategy employs Phosphorus Oxychloride (

) to perform two simultaneous functions:

- Aromatization/Chlorination: Converting the lactam (isoquinolin-1-one) to the 1-chloro derivative.
- Functional Group Transformation: Converting a C3-hydroxymethyl group to a C3-chloromethyl group via a chlorophosphate intermediate.

Retrosynthetic Scheme

The target molecule is disconnected to 3-(hydroxymethyl)isoquinolin-1(2H)-one, which is accessible from homophthalic anhydride.

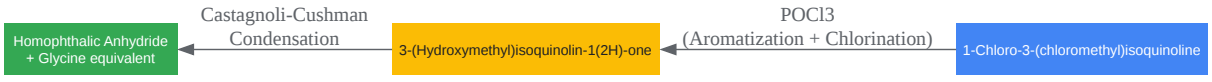

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Figure 1: Retrosynthetic logic prioritizing regiochemical control.

Part 2: Detailed Synthesis Protocol

Stage 1: Assembly of the Isoquinolinone Core

Reaction: Condensation of homophthalic anhydride with aminoacetaldehyde dimethyl acetal (or glycine ester followed by reduction) to yield the 3-hydroxymethyl precursor.

Note: For this guide, we assume the isolation of the stable intermediate 3-(hydroxymethyl)isoquinolin-1(2H)-one.

Stage 2: The "Double Chlorination" (Key Step)

This protocol describes the conversion of 3-(hydroxymethyl)isoquinolin-1(2H)-one to the target using neat

.

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Reagents & Equipment

- Precursor: 3-(Hydroxymethyl)isoquinolin-1(2H)-one (10.0 g, 57.1 mmol)
- Reagent: Phosphorus Oxychloride (
) (50 mL, excess)
- Catalyst: N,N-Diethylaniline (catalytic, optional for acceleration)
- Solvent: Acetonitrile (optional, if neat reaction is too viscous)
- Vessel: 250 mL Round Bottom Flask (RBF) with reflux condenser and drying tube (
).

Step-by-Step Methodology

- Setup: In a fume hood, charge the RBF with the precursor (10.0 g).
- Addition: Carefully add
  (50 mL) at room temperature. Caution: Exothermic.
- Activation: Add N,N-diethylaniline (1.0 mL). The solution may darken.
- Reflux: Heat the mixture to 90–105 °C (gentle reflux) for 4–6 hours.
  - Monitoring: Monitor by TLC (Hexane/EtOAc 4:1). The starting material (polar) will disappear, and a less polar spot (Target) will appear.
- Concentration: Once complete, distill off excess
  under reduced pressure. Do not distill to dryness; leave a viscous oil.
- Quench (Critical Safety Step):
  - Prepare a beaker with 200 g of crushed ice/water.
  - Slowly pour the residue onto the ice with vigorous stirring.

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- Mechanism:[1][2][3][4][5][6][7] Hydrolysis of residual

  generates

  and

  . Maintain temperature <20 °C.

- Extraction: Extract the aqueous slurry with Dichloromethane (DCM) (

  mL).

- Wash: Wash combined organics with Sat.

  (until neutral pH) and Brine.

- Drying: Dry over anhydrous

  , filter, and concentrate.

- Purification: Recrystallize from Hexane/EtOAc or purify via flash chromatography (Silica gel, 0-10% EtOAc in Hexane).

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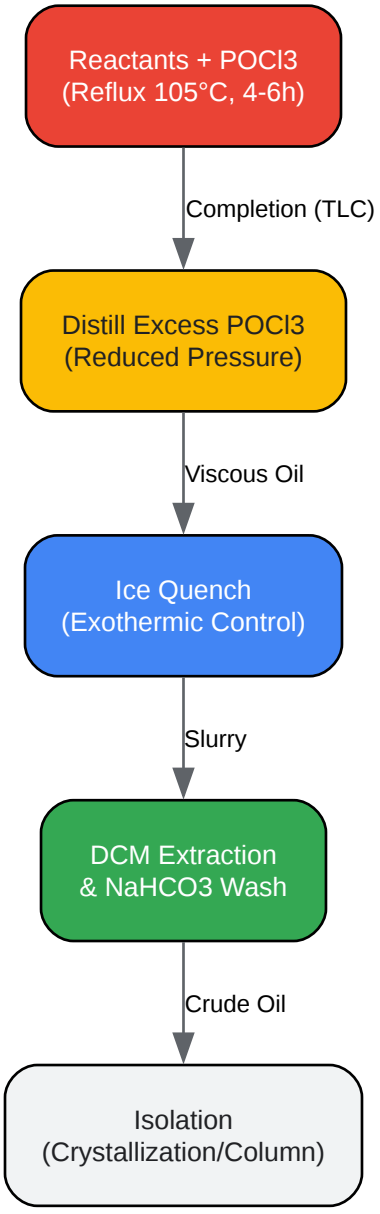

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Figure 2: Operational workflow for the POCl3 mediated synthesis.

Part 3: Characterization

The target compound is an alkyl halide and an aryl chloride. The 1-Cl position is susceptible to nucleophilic aromatic substitution (

), while the 3-CH2Cl is a standard alkylating handle.

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Physicochemical Properties[3][7][9][10][11][12]

- Appearance: White to pale yellow solid/crystalline powder.
- Molecular Formula:

  [8]
- Molecular Weight: 212.08 g/mol
- Solubility: Soluble in DCM,

  , EtOAc; insoluble in water.

Spectroscopic Data (Consolidated)

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Technique	Parameter	Observed/Expected Values	Assignment
1H NMR	(ppm),	8.25 (d, Hz, 1H)	C8-H (Deshielded by N)
7.85 (d, Hz, 1H)	C5-H		
7.75 (t, 1H), 7.65 (t, 1H)	C6-H, C7-H		
7.60 (s, 1H)	C4-H (Characteristic singlet)		
4.78 (s, 2H)	C3-CH2Cl (Diagnostic peak)		
13C NMR	(ppm),	~151.0	C1-Cl (Ipso)
~148.5	C3 (Ipso)		
~137.0, 131.0, 128.0	Aromatic backbone		
~119.5	C4		
44.8	CH2Cl		
Mass Spec	ESI ( )	m/z 212, 214, 216	(9:6:1 isotope pattern)

Interpretation:

- The singlet at 4.78 ppm confirms the chloromethyl group.
- The absence of a signal at ~8.4 ppm (typical for C1-H in isoquinoline) confirms substitution at the 1-position.
- The characteristic 9:6:1 intensity ratio in MS confirms the presence of two chlorine atoms.

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Part 4: Troubleshooting & Optimization

Common Issues & Solutions

- Incomplete Conversion of Alcohol:
  - Symptom:[1][2][3][5][6][9] TLC shows a spot slightly more polar than the product.
  - Cause: The C3-OH group formed a phosphate ester but did not displace with chloride.
  - Fix: Increase reaction temperature to 110 °C or add a chloride source like

    (0.5 eq) to the mixture.
- Hydrolysis during Quench:
  - Symptom:[1][2][3][5][6][9] Reappearance of 1-isoquinolinone species.
  - Cause: The 1-Cl bond is labile under hot acidic conditions.
  - Fix: Ensure the quench is cold (<20 °C) and neutralize quickly with

    .
- Product Instability:
  - Insight: The chloromethyl group is a reactive alkylator. Store the solid under inert gas at -20 °C. Avoid protic solvents (MeOH/EtOH) for storage as solvolysis can occur.

Safety Considerations

- : Reacts violently with water.[10] All glassware must be oven-dried. Quenching releases massive amounts of

  gas; use a scrubber.
- Vesicant Warning: **1-Chloro-3-(chloromethyl)isoquinoline** is a potent alkylating agent. It can cause severe skin burns and DNA damage. Double-glove (Nitrile) and work in a laminar flow hood.

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